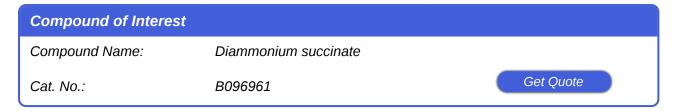


Diammonium Succinate: A Comprehensive Technical Guide to its CAS Number and Safety Profile

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the chemical identity and safety profile of diammonium succinate. The document includes its Chemical Abstracts Service (CAS) number, physicochemical properties, and a thorough summary of its known hazards and safety precautions based on globally harmonized system (GHS) classifications. In lieu of specific published toxicological studies on diammonium succinate, this guide presents detailed, representative experimental protocols for acute dermal and eye irritation based on internationally recognized OECD guidelines. Furthermore, a logical workflow for chemical safety assessment is provided to guide researchers in the evaluation of such compounds. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical Identification and Properties

Diammonium succinate, also known as ammonium succinate, is the diammonium salt of succinic acid.[1][2] It is a white crystalline solid that is soluble in water.[2]



Identifier	Value
Chemical Name	Diammonium succinate[1][2]
Synonyms	Butanedioic acid, diammonium salt; Ammonium succinate
CAS Number	2226-88-2
Molecular Formula	C4H12N2O4
Molecular Weight	152.15 g/mol

Safety and Hazard Information

The safety profile of **diammonium succinate** has been evaluated by various suppliers and is communicated through Safety Data Sheets (SDS). The primary hazards identified are skin and eye irritation.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The aggregated GHS information for **diammonium succinate** from multiple notifications indicates the following classifications, although it is noted that a significant percentage of notifications did not classify the chemical as hazardous.



Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritatio n	Category 2	☑alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	⊳ alt text	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	⊋ alt text	Warning	H335: May cause respiratory irritation

Precautionary Statements

The following precautionary statements are recommended when handling **diammonium** succinate.



Category	Statement Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/sp ray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/eye protection/face protection.	_
Response	P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	_
P332+P313	If skin irritation occurs: Get medical advice/attention.	_
P337+P313	If eye irritation persists: Get medical advice/attention.	_
P362+P364	Take off contaminated clothing and wash it before reuse.	_
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly



		closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

First-Aid Measures

In case of exposure to **diammonium succinate**, the following first-aid measures are recommended.

Exposure Route	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Experimental Protocols for Safety Assessment

While specific, detailed toxicological studies for **diammonium succinate** are not readily available in the public domain, its safety assessment would typically follow standardized guidelines such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections provide detailed methodologies for acute dermal



and eye irritation studies based on OECD Test Guidelines 404 and 405, respectively. These protocols are representative of the procedures that would be used to evaluate the skin and eye irritancy of a chemical like **diammonium succinate**.

Representative Protocol for Acute Dermal Irritation/Corrosion (based on OECD Test Guideline 404)

Objective: To determine the potential of a test substance to produce irritation or corrosion on the skin.

Test Animal: The albino rabbit is the preferred species.

Methodology:

- Animal Preparation: Approximately 24 hours before the test, the fur is removed from a small area (approximately 6 cm²) on the back of the animal by clipping or shaving. Care is taken to avoid abrading the skin.
- Test Substance Application: A dose of 0.5 g of the solid test substance (diammonium succinate) is applied to the prepared skin area and covered with a gauze patch. The patch is held in place with non-irritating tape. An untreated area of skin on the same animal serves as a control.
- Exposure: The test substance is applied for a duration of 4 hours. After the exposure period, any residual test substance is removed with a suitable solvent that does not interfere with the results.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.
- Scoring: Dermal reactions are scored according to a standardized grading system (e.g., Draize scale). Observations may continue for up to 14 days to assess the reversibility of any observed effects.

Representative Protocol for Acute Eye Irritation/Corrosion (based on OECD Test Guideline 405)



Objective: To assess the potential of a test substance to cause irritation or corrosion to the eye.

Test Animal: The albino rabbit is the recommended species.

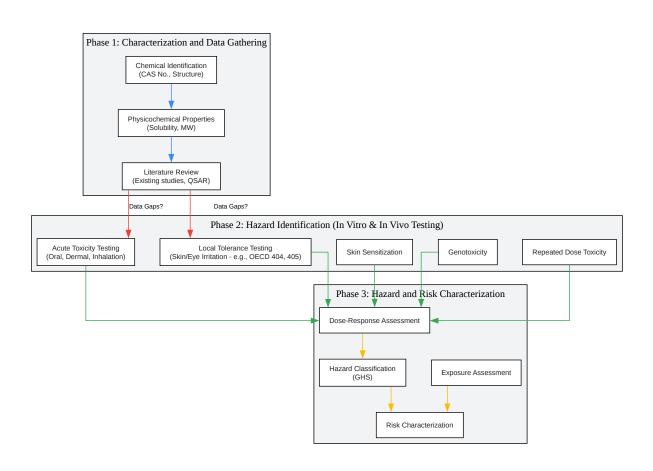
Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used. Both eyes of each animal are examined for any pre-existing corneal defects or irritation.
- Test Substance Application: A single dose of 0.1 g (weighed) of the solid test substance is instilled into the conjunctival sac of one eye of the rabbit. The eyelids are then gently held together for about one second. The other eye remains untreated and serves as a control.
- Observation Period: The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance.
- Evaluation of Ocular Lesions: The degree of eye irritation is evaluated by scoring lesions of the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) according to a standardized scoring system. The reversibility of any lesions is also assessed.

Logical Workflow for Chemical Safety Assessment

The safety assessment of a chemical substance like **diammonium succinate** typically follows a structured, logical workflow. This process begins with the identification of the substance and gathering of existing data, proceeds through a series of toxicological tests if necessary, and culminates in hazard classification and risk assessment. The following diagram illustrates this general workflow.





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A logical workflow for the safety assessment of a chemical substance.



Conclusion

Diammonium succinate (CAS No. 2226-88-2) is a chemical that requires careful handling due to its potential to cause skin and eye irritation. This technical guide has summarized the available safety and hazard information according to the GHS and provided representative, detailed experimental protocols based on OECD guidelines for assessing these endpoints. The included logical workflow for chemical safety assessment offers a framework for the systematic evaluation of such compounds. Researchers, scientists, and drug development professionals should adhere to the recommended safety precautions and consult the relevant safety data sheets before handling this compound.

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